

What is the chemical structure of Reactive Blue 4?

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Compound of Interest		
Compound Name:	Reactive Blue 4	
Cat. No.:	B078619	Get Quote

An In-depth Technical Guide to Reactive Blue 4

Introduction

Reactive Blue 4, also known by trade names such as Cibacron Blue F3G-A and Procion Blue MX-R, is a versatile anthraquinone-based reactive dye.[1][2][3] Its molecular structure features a chromophore derived from anthraquinone, which imparts the vibrant blue color.[1][4] This dye is extensively utilized in the textile industry for dyeing cellulosic fibers like cotton, as well as wool and silk, due to its ability to form strong covalent bonds with the fibers, ensuring high wash fastness. Beyond its primary application in dyeing, **Reactive Blue 4** serves as a valuable tool in biochemical research. It is widely used as a ligand in affinity chromatography for the purification of proteins and enzymes. Additionally, it functions as a single colorimetric chemosensor for the sequential determination of multiple analytes.

Chemical Structure

The chemical structure of **Reactive Blue 4** is characterized by an anthraquinone core linked to a dichlorotriazine reactive group through an amino bridge. This dichlorotriazine group is what allows the dye to form covalent bonds with hydroxyl or amino groups on fibers or biomolecules. The molecule also contains sulfonic acid groups, which enhance its water solubility.

The systematic name for **Reactive Blue 4** is 1-amino-4-[[3-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-4-sulfophenyl]amino]-9,10-dihydro-9,10-dioxo-2-anthracenesulfonic acid.



Physicochemical Properties

A summary of the key quantitative data for **Reactive Blue 4** is presented in the table below.

Property	Value	Reference
Molecular Formula	C23H14Cl2N6O8S2	
Molecular Weight	637.43 g/mol	•
CAS Number	13324-20-4	-
Appearance	Dark blue powder	-
Maximum Absorbance (λmax)	607 nm in water	-
Solubility in Water	80 g/L at 20°C	-

Experimental Protocols

Synthesis of Reactive Blue 4

The manufacturing process for **Reactive Blue 4** involves a multi-step synthesis. The primary pathway consists of the condensation of 1-amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid (bromaminic acid) with 2,4-diaminobenzenesulfonic acid, followed by a reaction with 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride).

Step 1: Synthesis of the Intermediate Dye

- In a suitable reaction vessel, dissolve 3.82 g (0.01 mol) of bromaminic acid in 40 mL of water, and heat to 90°C with stirring until fully dissolved.
- In a separate vessel, prepare a solution of 1.84 g (0.01 mol) of m-phenylenediamine monosulfonic acid in 20 mL of water.
- Add the m-phenylenediamine monosulfonic acid solution to the bromaminic acid solution at 85°C with vigorous stirring.
- Introduce a catalytic amount of a CuCl solution to the reaction mixture.



- Adjust the pH of the reaction to 8-9 using a 10% sodium carbonate solution and maintain the reaction at 85°C for 1 hour.
- After the reaction is complete, add activated carbon for decolorization and perform a hot filtration.
- The filtrate is then salted out, filtered, and the resulting intermediate dye product is dried.

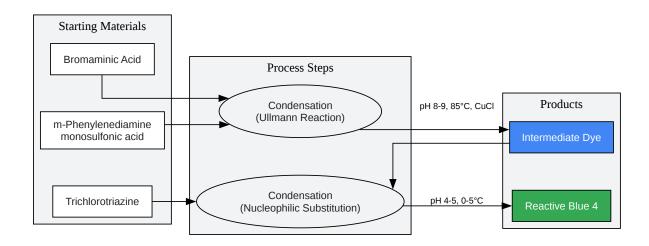
Step 2: Condensation with Trichlorotriazine

- In a 250 mL beaker, add 1.90 g (0.0103 mol) of trichlorotriazine to 20 g of crushed ice.
- Slowly add an aqueous solution containing 0.01 mol of the intermediate dye product from Step 1 to the trichlorotriazine slurry while maintaining the temperature between 0-5°C.
- Adjust the pH of the reaction to 4-5 using a 10% Na₂CO₃ solution. The completion of the reaction can be monitored using a permeation circle test.
- Once the reaction is complete, add potassium acetate to precipitate the final Reactive Blue 4 dye.
- Filter the precipitate and wash the filter cake with ethanol to remove excess potassium acetate.
- The final product is then dried to yield **Reactive Blue 4**.

Visualizations

Below is a diagram illustrating the synthesis workflow for Reactive Blue 4.





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Caption: Synthesis workflow for Reactive Blue 4.

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